

# 2,2-Bis(3-aminophenyl)hexafluoropropane CAS number and structure

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## Compound of Interest

Compound Name: 2,2-Bis(3-aminophenyl)hexafluoropropane

Cat. No.: B1268579

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An In-depth Technical Guide to **2,2-Bis(3-aminophenyl)hexafluoropropane**

## Introduction

**2,2-Bis(3-aminophenyl)hexafluoropropane**, a fluorinated aromatic diamine, is a critical monomer in the synthesis of high-performance polymers, particularly polyimides. The incorporation of the hexafluoroisopropylidene  $-(CF_3)_2C-$  group into the polymer backbone imparts a unique combination of desirable properties, including enhanced thermal stability, improved solubility, lower dielectric constant, and high gas permeability. This technical guide provides a comprehensive overview of its chemical identity, structure, a representative synthesis protocol, its principal application in polymer science, and essential safety information. This document is intended for researchers, chemists, and material scientists engaged in the development of advanced materials.

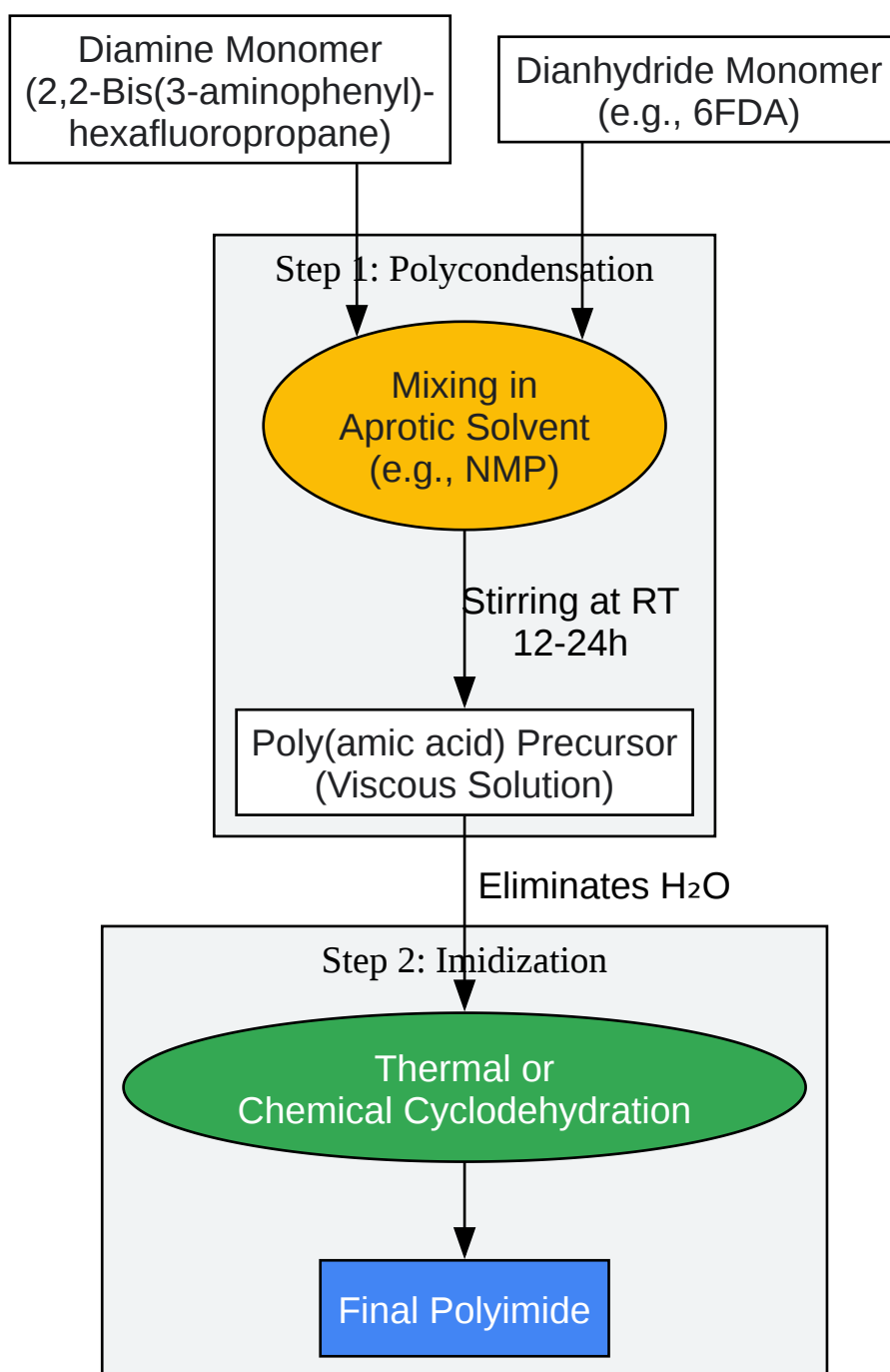
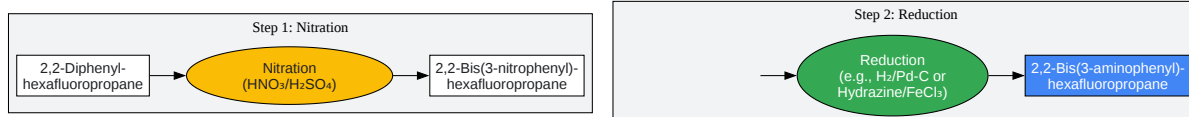
## Chemical Identity and Properties

The fundamental properties of **2,2-Bis(3-aminophenyl)hexafluoropropane** are summarized below. These characteristics are crucial for its application as a monomer in polymerization reactions, influencing reaction kinetics, polymer molecular weight, and the final properties of the material.

Identifier	Value	Reference
CAS Number	47250-53-3	<a href="#">[1]</a>
IUPAC Name	3-[2-(3-aminophenyl)-1,1,1,3,3,3-hexafluoropropan-2-yl]aniline	<a href="#">[1]</a>
Synonyms	3,3'-(Hexafluoroisopropylidene)dianiline	<a href="#">[2]</a>
Molecular Formula	C <sub>15</sub> H <sub>12</sub> F <sub>6</sub> N <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	334.26 g/mol	<a href="#">[1]</a>
Melting Point	74-79 °C	<a href="#">[2]</a>
Boiling Point	348.5 °C at 760 mmHg	<a href="#">[3]</a>

## Chemical Structure

The molecular structure features a central hexafluoroisopropylidene bridge connecting two aniline (aminophenyl) rings at the meta-position. This bulky, electron-withdrawing fluorine-containing group sterically hinders chain packing, which increases the free volume and enhances the solubility of the resulting polymers.



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## References

- 1. 2,2-Bis(3-aminophenyl)hexafluoropropane | C<sub>15</sub>H<sub>12</sub>F<sub>6</sub>N<sub>2</sub> | CID 630566 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,2-Bis(3-aminophenyl)hexafluoropropane | 47250-53-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 3. echemi.com [echemi.com]
- To cite this document: BenchChem. [2,2-Bis(3-aminophenyl)hexafluoropropane CAS number and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268579#2-2-bis-3-aminophenyl-hexafluoropropane-cas-number-and-structure]

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